

Personal protective equipment for handling (S)-1-(4-Chlorophenyl)ethanol

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Compound of Interest

Compound Name: (S)-1-(4-Chlorophenyl)ethanol

Cat. No.: B152429

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Essential Safety and Handling Guide for (S)-1-(4-Chlorophenyl)ethanol

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **(S)-1-(4-Chlorophenyl)ethanol**. Adherence to these procedures is critical for ensuring personal safety and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

(S)-1-(4-Chlorophenyl)ethanol is a chemical that poses several health risks. It is harmful if swallowed, inhaled, or comes into contact with skin.^{[1][2][3]} It is known to cause skin irritation and serious eye irritation.^{[1][2][3][4][5]} Additionally, it may cause respiratory irritation.^{[1][2][3][4][5]} Therefore, the use of appropriate personal protective equipment is mandatory.

Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Standard
Eye Protection	Safety glasses with side-shields or goggles.	EN 166
Hand Protection	Protective gloves (e.g., Nitrile rubber, Neoprene).	EN 374
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	-
Respiratory Protection	Use only outdoors or in a well-ventilated area. ^{[4][5]} If ventilation is inadequate, use a dust mask (e.g., type N95) or a respirator.	-

Always inspect gloves prior to use and use a proper glove removal technique to avoid skin contact with the product.^[2]

Physical and Chemical Properties

Understanding the physical and chemical properties of **(S)-1-(4-Chlorophenyl)ethanol** is crucial for safe handling and storage.

Property	Value
Molecular Formula	C ₈ H ₉ ClO ^{[2][6][7]}
Molecular Weight	156.61 g/mol ^[2]
Appearance	Liquid ^[8]
Boiling Point	119 °C at 10 mmHg
Density	1.171 g/mL at 25 °C
Flash Point	113 °C (235.4 °F) - closed cup
Refractive Index	n _{20/D} 1.541

Operational and Disposal Plans

Handling and Storage:

- Handle in accordance with good industrial hygiene and safety practices.[6]
- Avoid contact with skin, eyes, and clothing.[5][6]
- Do not eat, drink, or smoke when using this product.[4][6]
- Wash hands thoroughly after handling.[4][6]
- Store in a cool, dry, and well-ventilated place.[4][6]
- Keep the container tightly closed.[1][4][6]
- Store locked up.[1][4]

Disposal Plan:

- Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1][4]
- Do not let the product enter drains.[2]

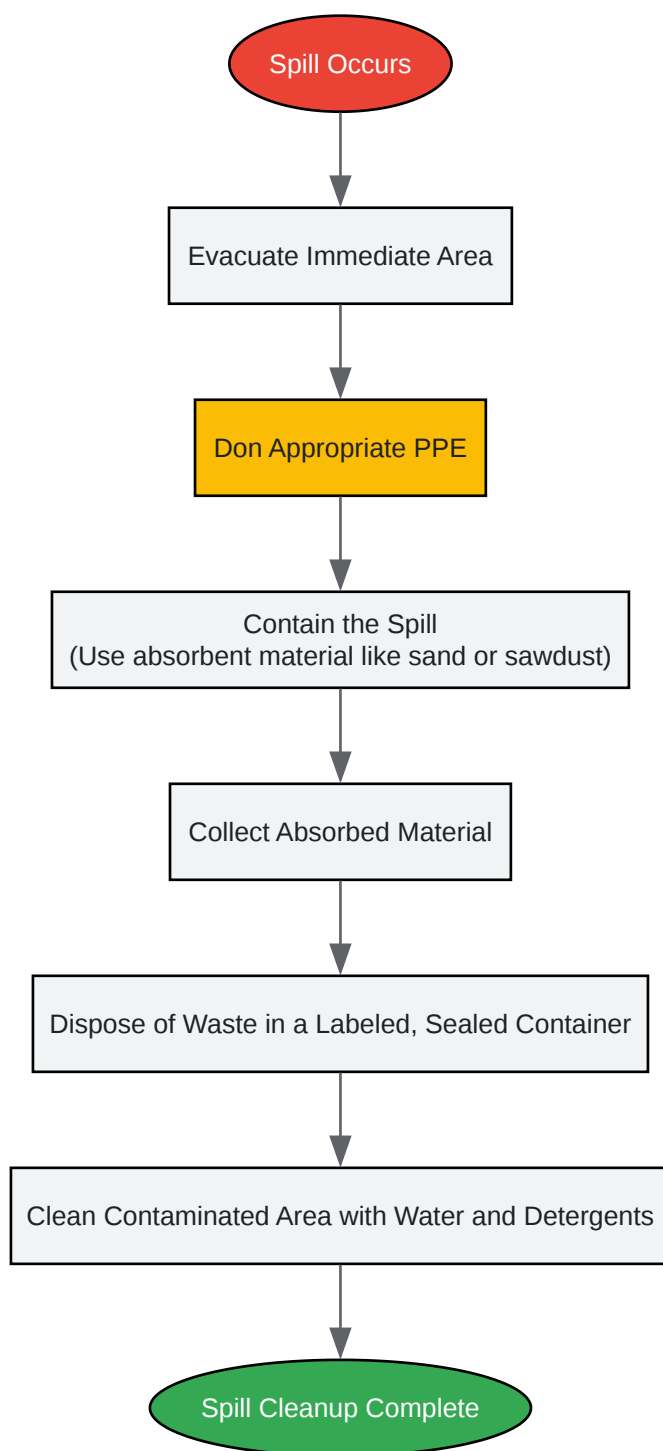
Emergency Procedures

First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the person into fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms occur.[1][2][6]
Skin Contact	Wash off with soap and plenty of water.[2] Remove contaminated clothing and wash it before reuse.[1][6] Get medical attention if irritation persists.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2] Get medical advice/attention if eye irritation persists.
Ingestion	Do NOT induce vomiting.[6] Rinse mouth with water.[1][3] Get medical attention.[6]

Spill Response Workflow:

In the event of a chemical spill, follow the workflow below to ensure a safe and effective cleanup.



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Caption: Workflow for handling a chemical spill.

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